

Essential Safety and Operational Guide for 1-(4-Hydroxypiperidin-1-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Hydroxypiperidin-1-yl)ethanone

Cat. No.: B1337775

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-(4-Hydroxypiperidin-1-yl)ethanone** (CAS No: 4045-22-1). The following procedures are designed to ensure the safe handling of this compound and to provide clear, actionable steps for its use and disposal.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(4-Hydroxypiperidin-1-yl)ethanone** is provided below.

Property	Value	Reference
CAS Number	4045-22-1	[1][2]
Molecular Formula	C7H13NO2	[1][2][3]
Molecular Weight	143.18 g/mol	[1][3]
Appearance	No data available	
Boiling Point	No data available	
Melting Point	No data available	
Solubility	No data available	
Storage Temperature	Room Temperature, in a dry area	[1]

Hazard Identification and Personal Protective Equipment (PPE)

1-(4-Hydroxypiperidin-1-yl)ethanone is classified as a hazardous chemical. It is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.[1]

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 2[1]
- Serious Eye Damage/Eye Irritation: Category 2A[1]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

A comprehensive list of recommended PPE is detailed in the table below.

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety glasses with side-shields or face shield	NIOSH (US) or EN 166 (EU) approved[1]
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves)	Inspect prior to use[1][4]
Body Protection	Laboratory coat, impervious clothing	To cover as much skin as possible[4][5]
Respiratory Protection	Suitable respirator	Use in well-ventilated areas. If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[5][6]

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Ensure adequate ventilation in areas where the chemical is handled.[1][5]
- Store in a tightly closed container in a dry and well-ventilated place.[7]
- Wash hands thoroughly after handling.[5]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1]

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Spill and Leak Procedures:

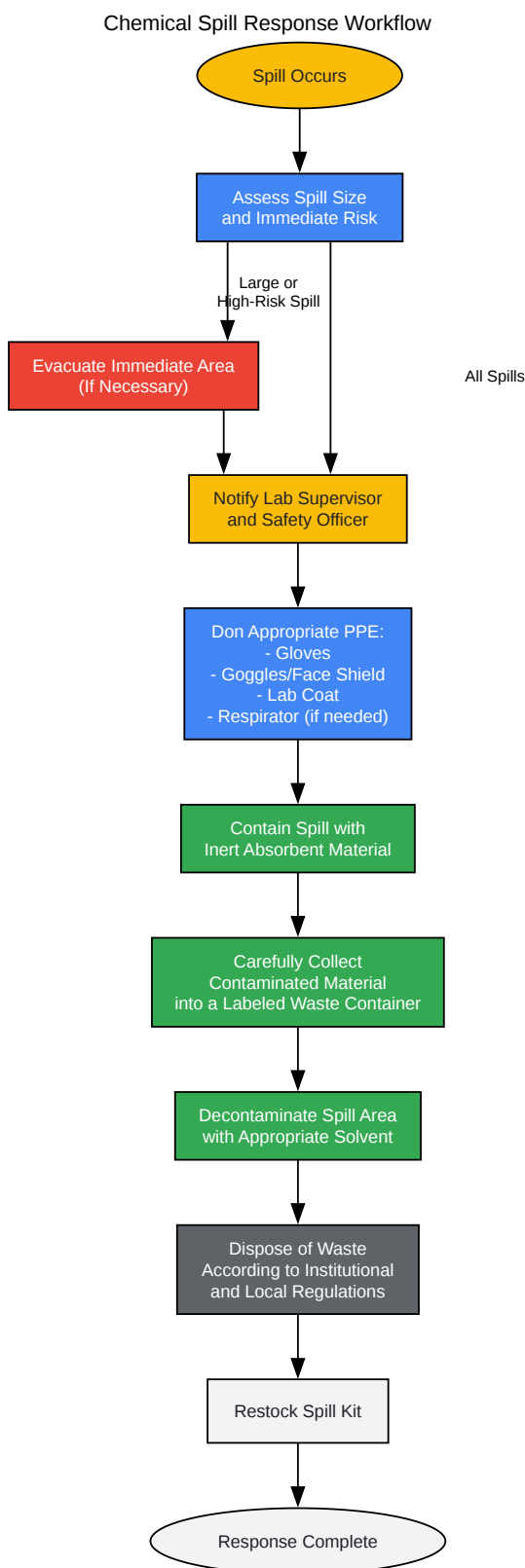
- Wear appropriate personal protective equipment.[1][5]
- Avoid dust formation.[1]
- Ensure adequate ventilation.[1]
- Do not let the product enter drains.[1][7]
- Sweep up and shovel the material.[1]
- Collect the spilled material in a suitable, closed container for disposal.[1]

Disposal:

- Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[1]
- Contact a licensed professional waste disposal service to dispose of this material.[1]
- Dispose of contaminated packaging as unused product.[1]

Chemical Spill Response Workflow

The following diagram outlines the logical workflow for responding to a chemical spill of **1-(4-Hydroxypiperidin-1-yl)ethanone**.



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Caption: Workflow for handling a chemical spill.

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Phone: (601) 213-4426

Email: info@benchchem.com